

An In-depth Technical Guide to the Safety Data of Potassium Azide-15N

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data for **Potassium Azide-15N**. While a specific Safety Data Sheet (SDS) for the 15N-labeled variant is not readily available in the public domain, the isotopic substitution of nitrogen-14 with nitrogen-15 is not expected to alter the chemical and toxicological properties of the molecule. Therefore, this document is based on the well-established safety profile of unlabeled potassium azide (KN₃). Professionals handling **Potassium Azide-15N** should use this guide as a foundational resource and always refer to the supplier-specific SDS for the most accurate information.

Potassium Azide-15N is a labeled intermediate utilized in the synthesis of complex molecules, such as the labeled analogue of Tazobactam Sodium Salt, a β -Lactamase inhibitor.[1] Its handling requires stringent safety protocols due to its acute toxicity and explosive potential under certain conditions.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of potassium azide are summarized below. These properties are crucial for understanding its behavior under various laboratory conditions.



Property	Value	Source
Molecular Formula	KN2 ¹⁵ N	[1]
Molecular Weight	82.11 g/mol	[1]
Appearance	Colorless crystals or white powder	[2][3]
Density	2.038 g/cm ³	
Melting Point	350 °C (662 °F; 623 K) (decomposes in vacuum)	
Boiling Point	Decomposes upon heating	
Solubility in Water	41.4 g/100 mL (0 °C), 50.8 g/100 mL (20 °C), 105.7 g/100 mL (100 °C)	
Solubility in other solvents	Soluble in liquid ammonia and methanol; slightly soluble in ethanol; insoluble in ether and acetone.	
Stability	Stable under recommended storage conditions. Decomposes upon heating or UV irradiation to potassium metal and nitrogen gas.	

Toxicological Data

Potassium azide is extremely toxic, with a mechanism of action similar to that of cyanides by inhibiting cytochrome c oxidase. The primary route of acute exposure is ingestion.

Metric	Value	Species	Route	Source
LD ₅₀ (Lethal Dose, 50%)	27 mg/kg	Rat	Oral	



Symptoms of Exposure: Symptoms of exposure can include nausea, headache, vomiting, hypotension, effects on the nervous system, and blindness. The toxicological properties of this substance have not been fully investigated.

Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication.



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Caption: GHS classification for Potassium Azide.

Experimental Protocols and Safe Handling

Strict adherence to safety protocols is mandatory when working with potassium azide.

Engineering Controls:

- Work with this chemical in a designated fume hood.
- Use process enclosures, local exhaust ventilation, or other engineering controls to maintain airborne levels below exposure limits.
- Provide appropriate exhaust ventilation at places where dust is formed.



Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical splash goggles or a face shield.
- Hand Protection: Viton gloves are recommended. Always inspect gloves before use and use proper glove removal technique.
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toed shoes. A complete
 suit protecting against chemicals may be necessary depending on the concentration and
 amount of the substance handled.
- Respiratory Protection: If engineering controls are insufficient, use a NIOSH/OSHA-approved air-purifying dust or mist respirator. Personnel must be trained and fit-tested for respirator use.

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.
- Avoid the formation of dust and aerosols.
- Avoid shock and friction.
- Keep away from sources of ignition; no smoking.
- · Wash hands thoroughly after handling.

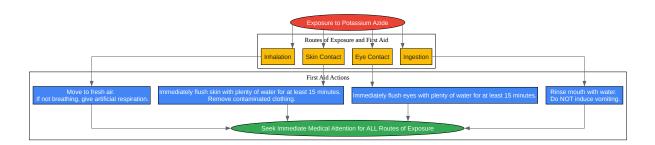
Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Store away from incompatible substances such as strong acids and metals.
- Keep away from heat, sparks, and open flames.
- Handle and store under an inert gas as it is heat-sensitive.

First Aid Measures



Immediate medical attention is critical in case of exposure.



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Caption: First aid procedures for potassium azide exposure.

Fire-Fighting Measures and Accidental Release

Potassium azide is not flammable but can decompose explosively if heated rapidly.

Extinguishing Media:

- Suitable: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Unsuitable: No limitations on extinguishing agents are given.

Fire-Fighting Procedures:

- Wear a self-contained breathing apparatus (SCBA) and full protective clothing.
- Stay in the danger area only with appropriate protection.





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References

- 1. Potassium Azide-15N | CymitQuimica [cymitquimica.com]
- 2. Potassium azide | KN3 | CID 10290740 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Potassium azide Hazardous Agents | Haz-Map [haz-map.com]
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